

Application Notes and Protocols for HC-067047 in Rodent Bladder Function Studies

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Compound of Interest

Compound Name: HC-067047

Cat. No.: B1672955

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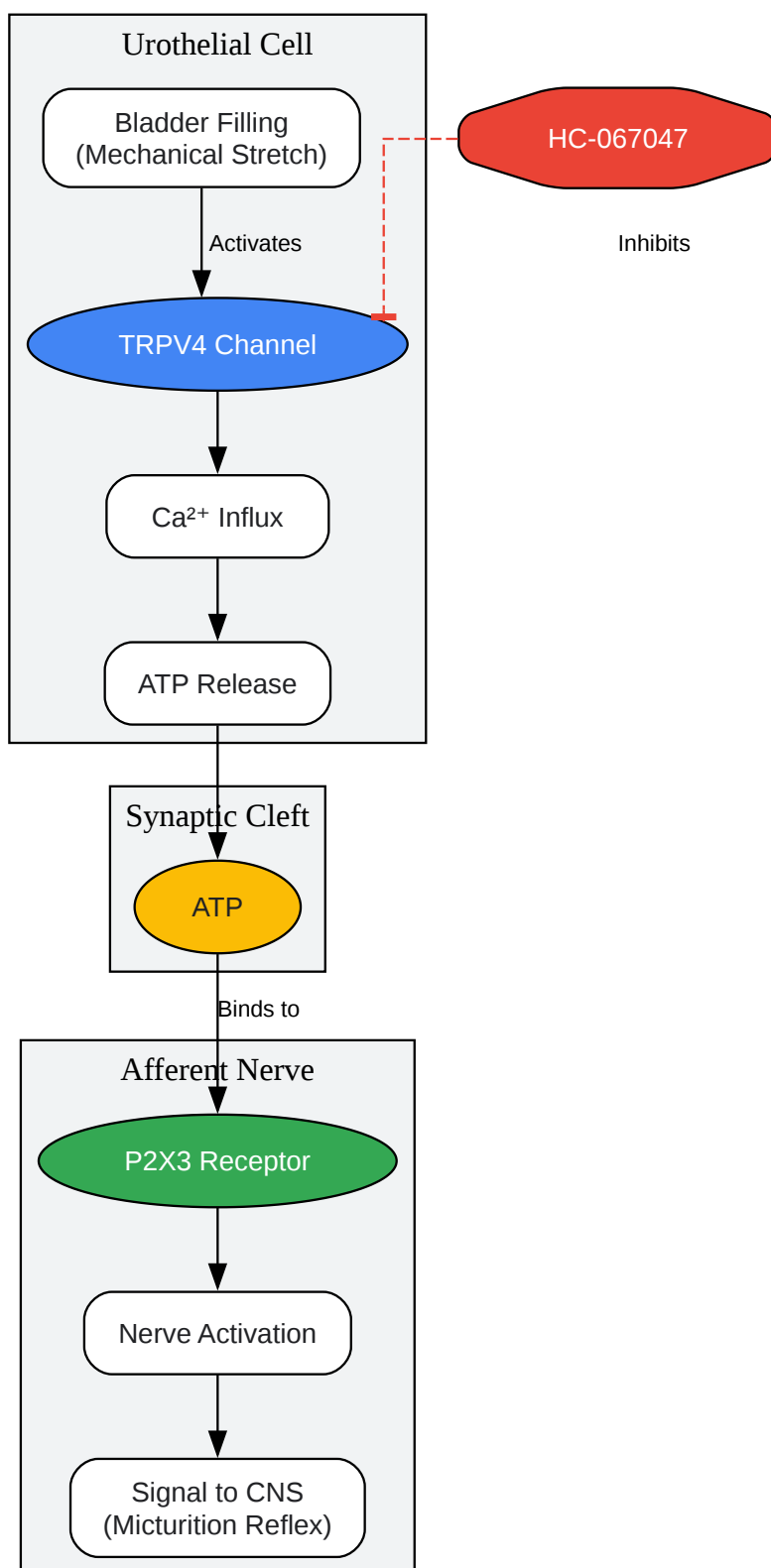
Introduction

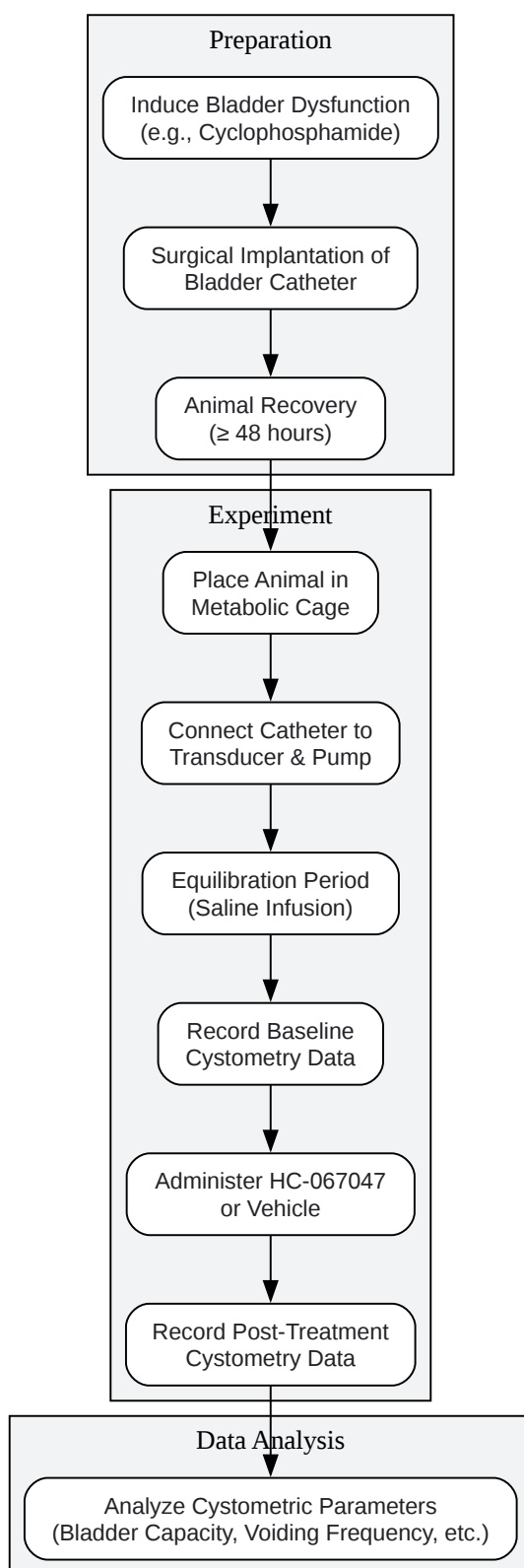
HC-067047 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) cation channel.[1][2][3] TRPV4 is highly expressed in the urothelial cells of the bladder and is implicated in sensing bladder filling and stretch.[1][3][4] Dysregulation of TRPV4 activity is associated with bladder dysfunction, including conditions like cystitis and overactive bladder, which are often characterized by reduced bladder capacity and increased voiding frequency.[1][4][5] **HC-067047** has been demonstrated to effectively alleviate these symptoms in rodent models by blocking TRPV4 channels, making it a valuable tool for studying bladder physiology and for the preclinical development of novel therapies for lower urinary tract disorders.[1][6][7]

Mechanism of Action

HC-067047 acts as a selective antagonist of the TRPV4 ion channel, with IC₅₀ values of 48 nM, 133 nM, and 17 nM for human, rat, and mouse TRPV4, respectively.[2] In the bladder, TRPV4 channels in the urothelium are thought to be activated by mechanical stretch during filling, leading to an influx of calcium ions. This calcium influx triggers the release of ATP, which in turn activates afferent nerves, signaling bladder fullness to the central nervous system and initiating the micturition reflex.[4][8] In pathological conditions such as cystitis, the bladder can become hypersensitive, leading to an overactive bladder. By blocking TRPV4, **HC-067047** inhibits this signaling cascade, thereby increasing bladder capacity, reducing the frequency of

urination, and alleviating symptoms of bladder overactivity.[1][9] The in vivo effects of **HC-067047** are specific to its action on TRPV4, as it does not affect bladder function in TRPV4 knockout (Trpv4^{-/-}) mice.[1][6]





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References

- 1. Inhibition of the cation channel TRPV4 improves bladder function in mice and rats with cyclophosphamide-induced cystitis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. | BioWorld [bioworld.com]
- 3. pnas.org [pnas.org]
- 4. Transient receptor potential vanilloid type 4 (TRPV4) in urinary bladder structure and function - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. researchgate.net [researchgate.net]
- 8. TRPV4 receptor as a functional sensory molecule in bladder urothelium: Stretch-independent, tissue-specific actions and pathological implications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. Intravesical TRPV4 blockade reduces repeated variate stress-induced bladder dysfunction by increasing bladder capacity and decreasing voiding frequency in male rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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